

Application Notes & Protocols for Sudan I

Sample Preparation in Chili Powder

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Compound of Interest

Compound Name: Sudan I
CAS No.: 71351-99-0
Cat. No.: B15565820

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Introduction

Sudan dyes are a group of synthetic, fat-soluble azo dyes primarily used for coloring plastics, textiles, oils, and waxes.[1] Due to their intense red-orange color, they have been illegally used as food additives to enhance the color of products like chili powder and curry.[2] The International Agency for Research on Cancer (IARC) has classified Sudan dyes as potential genotoxic and/or carcinogenic substances, posing a significant risk to public health.[2][3] Consequently, regulatory bodies worldwide, including the European Union, have banned their use in foodstuffs and mandated rigorous testing for their presence.[2][4]

This document provides detailed application notes and protocols for the sample preparation of chili powder for the analysis of **Sudan I** and other related dyes. The methodologies described are based on established and validated techniques such as QuEChERS, Solid-Phase Extraction (SPE), and Liquid-Liquid Extraction (LLE), designed for use by researchers and analytical scientists.

QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method

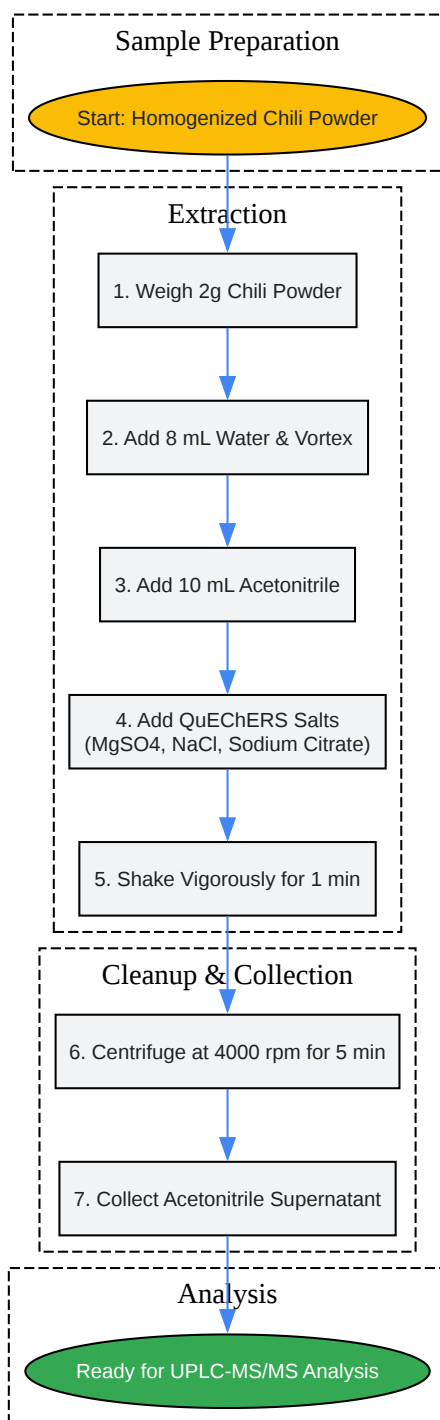
The QuEChERS method is a streamlined approach that combines extraction and cleanup in a few simple steps, making it highly efficient for routine analysis and high-throughput screening.

[\[2\]](#)

Experimental Protocol

- **Sample Weighing:** Weigh 2 grams of homogenized chili powder into a 50 mL centrifuge tube.
[\[2\]](#)
- **Hydration:** Add 8 mL of water and vortex for 30 seconds to moisten the sample.[\[2\]](#)
- **Solvent Extraction:** Add 10 mL of acetonitrile to the tube.[\[2\]](#)
- **Salting Out:** Add the QuEChERS CEN salt packet containing 4 g Magnesium Sulfate (MgSO_4), 1 g Sodium Chloride (NaCl), and 1.5 g Sodium Citrate.[\[2\]](#) The salts induce phase separation between the aqueous and organic layers.
- **Shaking:** Immediately cap the tube and shake vigorously for 1 minute to ensure thorough mixing and extraction of the dyes into the acetonitrile layer.[\[2\]](#)
- **Centrifugation:** Centrifuge the tube at 4000 rpm for 5 minutes.[\[2\]](#) This step separates the solid matrix particles from the supernatant.
- **Supernatant Collection:** Carefully collect the upper acetonitrile layer (supernatant) and transfer it to a vial for analysis by an appropriate analytical instrument (e.g., UPLC-MS/MS).
[\[2\]](#)

Workflow Diagram



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Caption: QuEChERS workflow for **Sudan I** extraction from chili powder.

Solid-Phase Extraction (SPE) Method

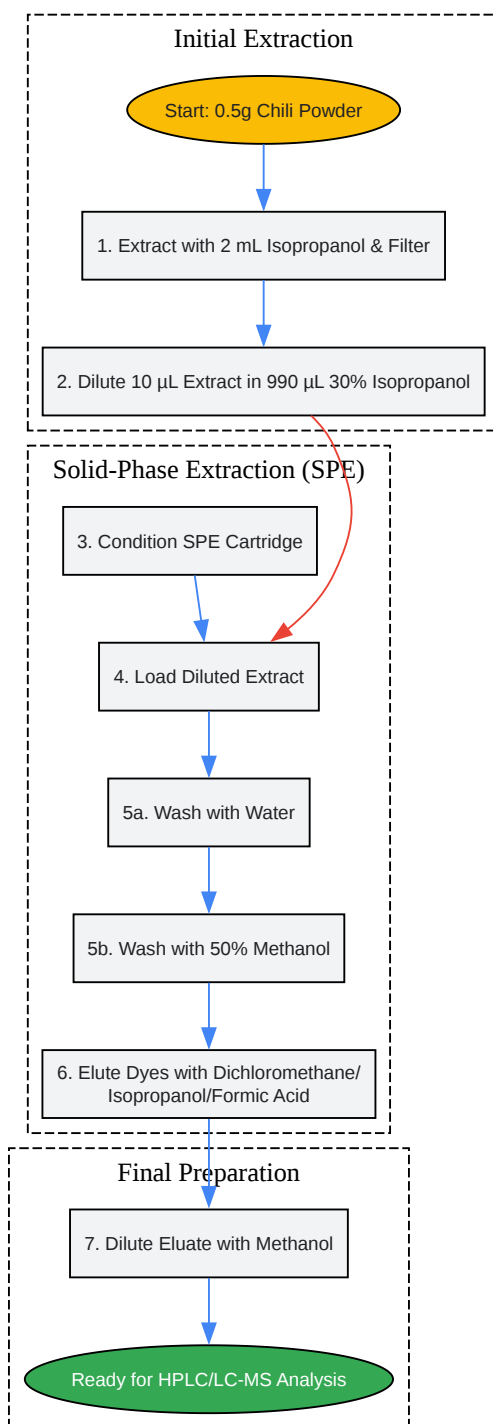
SPE is a cleanup technique used to remove interfering matrix components and concentrate the analytes of interest. This protocol is a general representation; specific cartridges and solvents may vary.

Experimental Protocol

- Initial Extraction:
 - Weigh 0.5 g of chili powder.[\[1\]](#)
 - Add 2 mL of isopropanol and mix thoroughly.[\[1\]](#)
 - Filter the mixture to obtain the initial extract.[\[1\]](#)
- Sample Loading Preparation:
 - Take 10 μ L of the isopropanol extract and dilute it with 990 μ L of 30% isopropanol in water.[\[1\]](#)
- SPE Cartridge Conditioning:
 - Condition a polymeric SPE cartridge (e.g., strata-X) by passing the appropriate solvents as recommended by the manufacturer.
- Sample Loading:
 - Load the diluted extract onto the conditioned SPE cartridge.[\[1\]](#)
- Washing (Interference Removal):
 - Wash the cartridge with 1 mL of water to remove polar interferences.[\[1\]](#)
 - Wash the cartridge with 1 mL of 50:50 methanol/water to remove moderately polar interferences.[\[1\]](#)
- Elution:
 - Elute the retained Sudan dyes from the cartridge using 1 mL of a dichloromethane/isopropanol/formic acid (78:20:2 by volume) mixture.[\[1\]](#)

- Final Preparation:
 - Take a 300 μ L aliquot of the eluate and dilute it with 700 μ L of methanol.[\[1\]](#)
 - The sample is now ready for injection into an HPLC or LC-MS system.

Workflow Diagram



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Caption: Solid-Phase Extraction (SPE) workflow for chili powder cleanup.

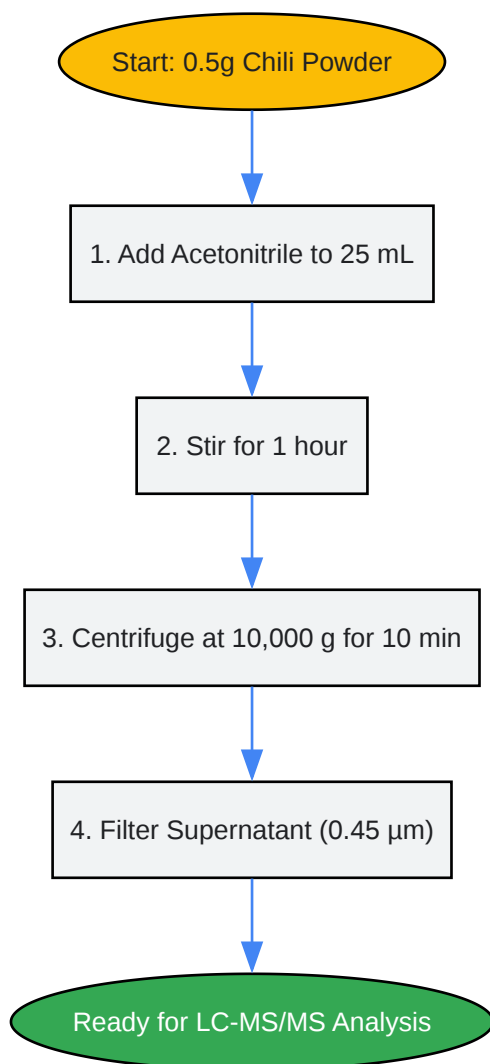
Liquid-Liquid Extraction (LLE) Method

This is a straightforward solvent extraction method, often used for its simplicity, though it may be less effective at removing matrix interferences compared to QuEChERS or SPE.[\[5\]](#)

Experimental Protocol

- Sample Weighing: Weigh 0.5 g of homogenized chili powder into a 25 mL volumetric flask.[\[5\]](#)
- Solvent Addition: Fill the flask to the mark with acetonitrile.[\[5\]](#)
- Extraction: Add a stir bar and stir the mixture for 1 hour to extract the dyes.[\[5\]](#)
- Centrifugation: Transfer the mixture to a centrifuge tube and centrifuge at 10,000 g for 10 minutes.[\[5\]](#)
- Filtration: Filter the resulting supernatant through a 0.45 µm filter to remove any remaining particulate matter.[\[5\]](#)
- Analysis: The filtered extract is ready for direct injection into the analytical instrument.[\[5\]](#)

Workflow Diagram



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Caption: Liquid-Liquid Extraction (LLE) workflow for **Sudan I**.

Data Presentation: Method Performance

The following tables summarize quantitative data from various studies, allowing for a comparison of method performance.

Table 1: Recovery Rates (%) for Sudan Dyes in Chili Powder

Method	Sudan I	Sudan II	Sudan III	Sudan IV	Reference
QuEChERS	60-95%	60-95%	60-95%	60-95%	[2]
LLE (Acetonitrile)	89-100%	89-100%	89-100%	89-100%	[6]
LLE (Acetonitrile)	80.7-104.4%	80.7-104.4%	80.7-104.4%	80.7-104.4%	[5] [7]
SPE (strata-X)	~95%	~90%	-	-	[1]
LC-MS/MS	88-100%	89-104%	89-93%	66-79%	[8]
Ultrasonic Ext. (Hexane/IPA)	76.6-101.3%	74.4-102.9%	76.6-106.2%	75.9-103.4%	[9]
On-line SPE	90.1-101.6%	90.1-101.6%	90.1-101.6%	90.1-101.6%	[10] [11]
MSPD	81-106%	81-106%	81-106%	81-106%	[12]

Note: Ranges may represent different spiking levels or variations within the same study.

Table 2: Limits of Detection (LOD) and Quantification (LOQ) in Chili Powder

Method	Analyte	LOD (mg/kg)	LOQ (mg/kg)	Reference
HPLC-PDA	Sudan I	1.5 - 2	3 - 4	[6]
Sudan II	1.5 - 2	3 - 4	[6]	
Sudan III	1.5 - 2	3 - 4	[6]	
Sudan IV	1.5 - 2	3 - 4	[6]	
TLC	Sudan III/IV	5	-	[3]
LC-MS/MS	Sudan I	0.0007	-	[8]
Sudan II	0.0005	-	[8]	
Sudan III	0.0007	-	[8]	
Sudan IV	0.001	-	[8]	
HPLC/APCI-MS	Sudan I	0.06	0.18	[4]
On-line SPE-LC-MS	Sudan I	0.03	0.05	[10][11]
Sudan II	0.03	0.05	[10][11]	
Sudan III	0.04	0.1	[10][11]	
Sudan IV	0.03	0.05	[10][11]	
MSPD-UPLC	Sudan I-IV	0.25 - 0.30	-	[12]
TLC (Densitometry)	Sudan Red Dyes	< 0.5	-	[13]

Note: mg/kg is equivalent to ppm. Conversion to µg/kg (ppb) may be necessary for direct comparison (1 mg/kg = 1000 µg/kg).

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